

An In-depth Technical Guide to 2-Bromobenzylamine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Bromobenzylamine

Cat. No.: B1296416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, structural information, synthesis, and analytical characterization of **2-Bromobenzylamine**. It is intended to be a valuable resource for professionals in research, and drug development who are working with this versatile chemical intermediate.

Chemical and Physical Properties

2-Bromobenzylamine is a clear, colorless to yellow liquid at room temperature.^[1] It is an important building block in organic synthesis, particularly in the pharmaceutical industry.^{[2][3]} The hydrochloride salt is a solid.^[4]

Table 1: Physical and Chemical Properties of **2-Bromobenzylamine** and its Hydrochloride Salt

Property	Value (2-Bromobenzylamine)	Value (2-Bromobenzylamine Hydrochloride)	Reference(s)
Molecular Formula	C ₇ H ₈ BrN	C ₇ H ₈ BrN · HCl	[2][5]
Molecular Weight	186.05 g/mol	222.51 g/mol	[2][4][5]
Appearance	Clear colorless to yellow liquid	White to light yellow crystalline powder/chunks	[1][6]
Melting Point	36 °C	227-230 °C	[2][4]
Boiling Point	118-119 °C at 9 mmHg	Not applicable	[2]
Density	1.481 g/cm ³ (Predicted)	Not available	[2]
Refractive Index	1.5880-1.6000 @ 20°C	Not applicable	[1]
Solubility	Soluble in alcohol and ether; Insoluble in water.[2]	Soluble in methanol (25 mg/mL).[4]	[2][4]
pKa	8.52 ± 0.10 (Predicted)	Not available	[2]

Chemical Structure

The structure of **2-Bromobenzylamine** consists of a benzylamine core with a bromine atom substituted at the ortho (position 2) of the phenyl ring.

Table 2: Structural Identifiers for **2-Bromobenzylamine**

Identifier	Value	Reference(s)
IUPAC Name	(2-bromophenyl)methanamine	[5]
CAS Number	3959-05-5	[5]
SMILES String	<chem>C1=CC=C(C(=C1)CN)Br</chem>	[5]
InChI Key	NOYASZMZIBFFNZ-UHFFFAOYSA-N	[5]

Synthesis and Purification

2-Bromobenzylamine is commonly synthesized via the reductive amination of 2-bromobenzaldehyde.[7]

This protocol describes a general procedure for the synthesis of **2-Bromobenzylamine**. [8]

Materials:

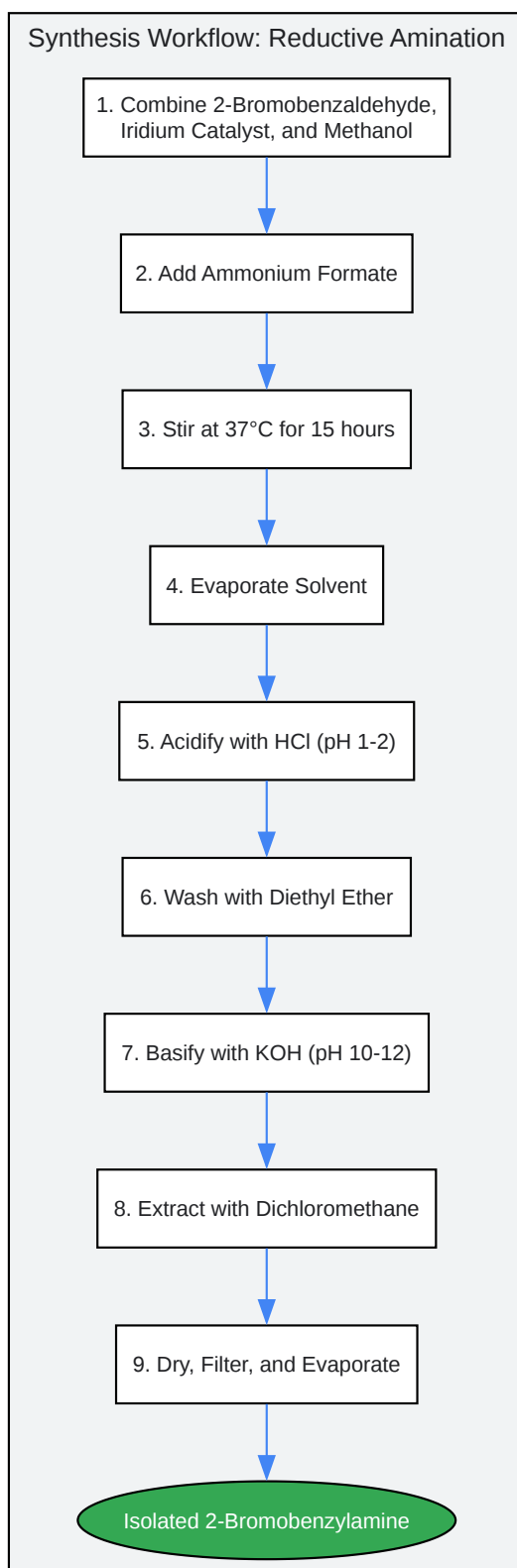
- 2-Bromobenzaldehyde
- Methanol
- Ammonium formate (HCOONH_4)
- [pentamethylcyclopentadienyl*Ir(N-phenyl-2-pyridinecarboxamidate)Cl] (Ir catalyst)
- Diethyl ether (Et_2O)
- Hydrochloric acid (HCl), aqueous solution
- Potassium hydroxide (KOH), aqueous solution
- Dichloromethane (DCM)
- Sodium sulfate (Na_2SO_4)

Equipment:

- 1.5-dram vial with a magnetic stir bar
- Standard laboratory glassware

Procedure:

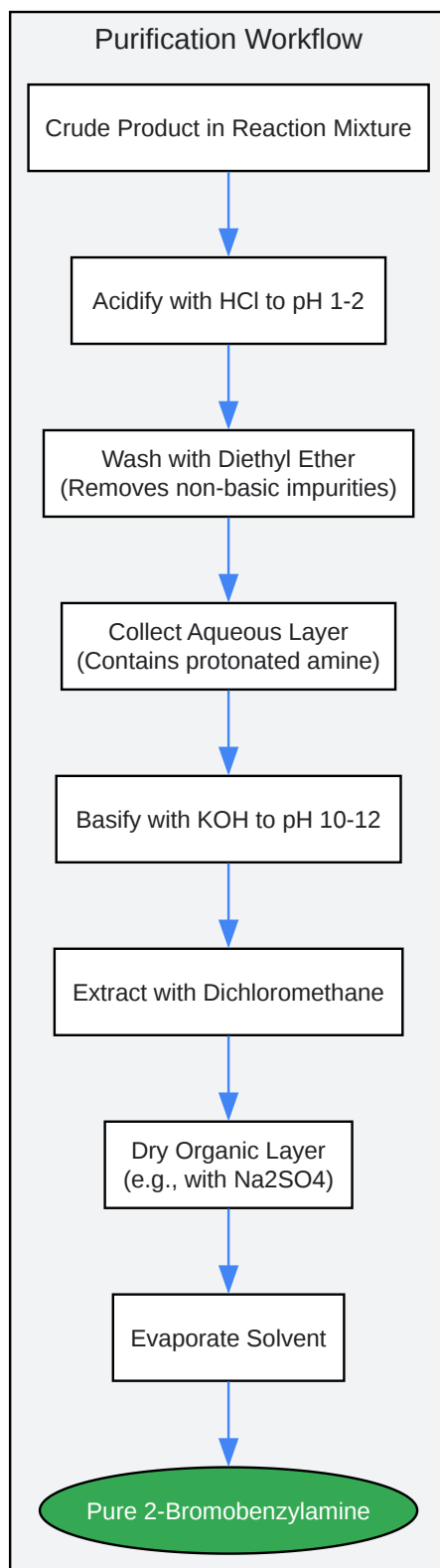
- To a 1.5-dram vial equipped with a magnetic stir bar, add the carbonyl compound (0.5 mmol) and the Iridium catalyst (1 mol%).[\[8\]](#)
- Add methanol (2.5 mL) to the vial.[\[8\]](#)
- Add solid ammonium formate (5 mmol, 10 equivalents).[\[8\]](#)
- Stir the solution at 37 °C for 15 hours.[\[8\]](#)
- Evaporate the solvent under reduced pressure.[\[8\]](#)
- Add aqueous HCl dropwise until a pH of 1-2 is reached.[\[8\]](#)
- Wash the solution with diethyl ether (3 x 5 mL) and collect the aqueous layer.[\[8\]](#)
- Adjust the pH of the aqueous solution to 10-12 using KOH.[\[8\]](#)
- Extract the product into dichloromethane (3 x 5 mL).[\[8\]](#)
- Combine the organic phases, dry over sodium sulfate, filter, and evaporate under reduced pressure to yield the isolated product.[\[8\]](#)



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Caption: Workflow for the synthesis of **2-Bromobenzylamine**.

The crude product from the synthesis can be purified through an acid-base extraction followed by solvent removal.



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Caption: General workflow for the purification of **2-Bromobenzylamine**.

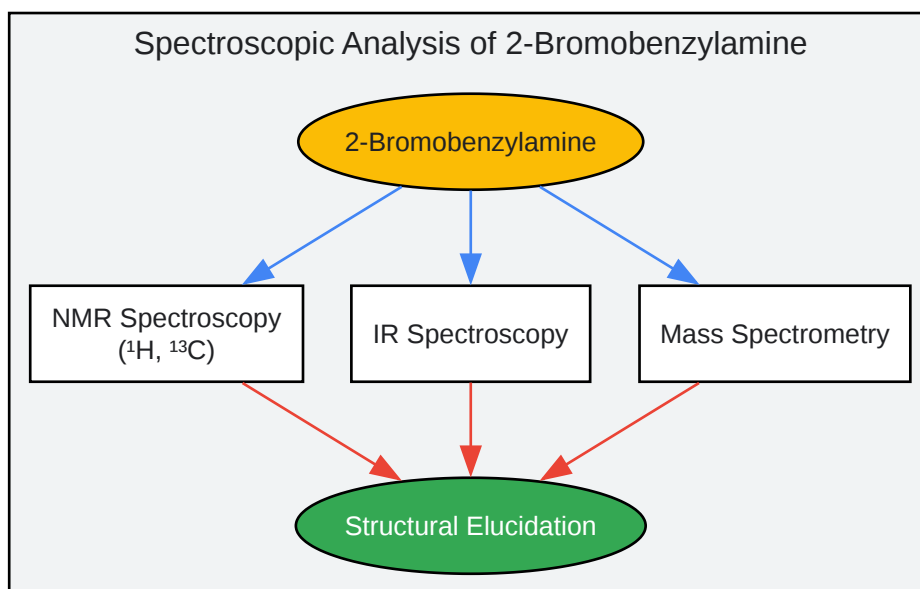
Applications in Drug Development

2-Bromobenzylamine serves as a key pharmaceutical intermediate in the synthesis of a variety of drugs and biologically active compounds.[3] Its utility stems from the presence of a reactive primary amine and a bromo-substituted aromatic ring, which allows for diverse chemical modifications. For instance, **2-Bromobenzylamine** hydrochloride can react with sulfonyl chlorides to form sulfonamides, a common structural motif in many therapeutic agents.

Spectroscopic Data

The structural elucidation of **2-Bromobenzylamine** is confirmed through various spectroscopic techniques.

- ^1H NMR: In the proton NMR spectrum of an amine, the chemical shift of the N-H protons can vary and often appears as a broad signal.[9] The protons on the carbon adjacent to the nitrogen typically appear in the range of 2.3-3.0 ppm.[9]
- ^{13}C NMR: The carbon atom directly bonded to the nitrogen atom in an amine generally resonates in the 10-65 ppm region of the ^{13}C NMR spectrum.[9]
- IR Spectroscopy: Primary amines, such as **2-Bromobenzylamine**, typically exhibit two N-H stretching bands in the region of 3300-3500 cm^{-1} . [9]
- Mass Spectrometry: The mass spectrum of **2-Bromobenzylamine** shows a molecular ion peak corresponding to its molecular weight.[5] The presence of a bromine atom will result in a characteristic M+2 peak of nearly equal intensity to the molecular ion peak due to the natural abundance of the ^{79}Br and ^{81}Br isotopes.



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Caption: Relationship between **2-Bromobenzylamine** and analytical techniques.

Safety and Handling

2-Bromobenzylamine and its hydrochloride salt are hazardous chemicals and should be handled with appropriate safety precautions.

Hazard Classifications:

- Causes severe skin burns and eye damage.[5]
- Harmful if swallowed or in contact with skin.[5]
- May cause respiratory irritation.[6]

Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.[10]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[11]
- Use only outdoors or in a well-ventilated area.[11]

- Wash skin thoroughly after handling.[10]
- In case of contact with eyes, rinse cautiously with water for several minutes.[10]
- If on skin, wash with plenty of soap and water.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[10]
- Skin Protection: Handle with chemical-impermeable gloves and wear appropriate protective clothing.[10]
- Respiratory Protection: Use a dust mask (type N95) or a full-face respirator if exposure limits are exceeded.[10]

Store in a dry, cool, and well-ventilated place under an inert atmosphere (nitrogen or argon) at 2–8 °C.[2][11] The container should be kept tightly closed.[11]

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